

A Comprehensive Technical Guide to Propanal, Oxime

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Compound of Interest

Compound Name: Propanal, oxime

Cat. No.: B1634360

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This technical guide provides an in-depth overview of **propanal, oxime**, also known as propionaldehyde oxime. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and applications.

Chemical Identity and Synonyms

Propanal, oxime is an organic compound classified as an aldoxime.^[1] It is formed from the condensation of propanal (propionaldehyde) with hydroxylamine.^[2]

The primary identifier for this compound is its CAS Registry Number.

Identifier	Value
CAS Number	627-39-4
Molecular Formula	C ₃ H ₇ NO
Molecular Weight	73.09 g/mol
InChIKey	IFDZZSXEPSSHNC-UHFFFAOYSA-N

Propanal, oxime is known by several synonyms in scientific literature and chemical databases. [\[3\]](#)[\[4\]](#)[\[5\]](#)

- Propionaldehyde oxime[\[3\]](#)[\[4\]](#)
- Propanaldoxime[\[4\]](#)
- Propionaldoxime[\[4\]](#)[\[6\]](#)
- (Z)-Propionaldehyde oxime[\[7\]](#)
- (E)-propionaldoxime[\[5\]](#)
- N-propylidenehydroxylamine[\[1\]](#)[\[6\]](#)

Physicochemical Properties

The following table summarizes key quantitative physicochemical properties of **propanal, oxime**. These values are essential for experimental design, computational modeling, and understanding the compound's behavior in various systems.

Property	Value	Unit	Source
Normal Boiling Point (T _{boil})	436.90	K	Joback Calculated[8]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	42.27	kJ/mol	Joback Calculated[8]
LogP (Octanol/Water Partition Coefficient)	0.856	Crippen Calculated[8]	
Water Solubility (log ₁₀ WS)	0.10	mol/L	Crippen Calculated[8]
pKa (Strongest Acidic)	11.35	ChemAxon[1]	
pKa (Strongest Basic)	3.36	ChemAxon[1]	
Polar Surface Area	32.59	Å ²	ChemAxon[1]
Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-175.26	kJ/mol	Joback Calculated[8]
Critical Temperature (T _c)	621.27	K	Joback Calculated[8]
Critical Pressure (P _c)	4333.96	kPa	Joback Calculated[8]

Synthesis of Oximes: Experimental Protocols

The synthesis of oximes is a fundamental reaction in organic chemistry, typically involving the reaction of an aldehyde or ketone with hydroxylamine.[2] Below are two representative protocols.

This solvent-free method is environmentally friendly and efficient for converting carbonyl compounds into their corresponding oximes.[9]

Materials:

- Aldehyde or Ketone (e.g., Propanal) (1 mmol)

- Hydroxylamine hydrochloride (1.2 mmol)
- Bismuth(III) oxide (Bi_2O_3) (0.6 mmol)
- Ethyl acetate
- Water
- Mortar and pestle
- Filtration apparatus

Procedure:

- A mixture of the aldehyde/ketone (1 mmol), hydroxylamine hydrochloride (1.2 mmol), and Bi_2O_3 (0.6 mmol) is placed in a mortar.[\[9\]](#)
- The mixture is ground with a pestle for the required period of time, with reaction progress monitored by Thin Layer Chromatography (TLC).[\[9\]](#)
- Upon completion of the reaction, ethyl acetate (2 x 10 mL) is added to the reaction mixture.[\[9\]](#)
- The mixture is filtered to separate the Bi_2O_3 catalyst.[\[9\]](#)
- The filtrate is concentrated to approximately 6 mL.[\[9\]](#)
- Water is added to the concentrated filtrate, causing the oxime product to precipitate.[\[9\]](#)
- The precipitate is filtered and dried under high vacuum to yield the pure oxime.[\[9\]](#)

This is a conventional method for preparing oximes from carbonyl compounds.[\[2\]](#)

Materials:

- Aldehyde or Ketone (e.g., Propanal)
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)

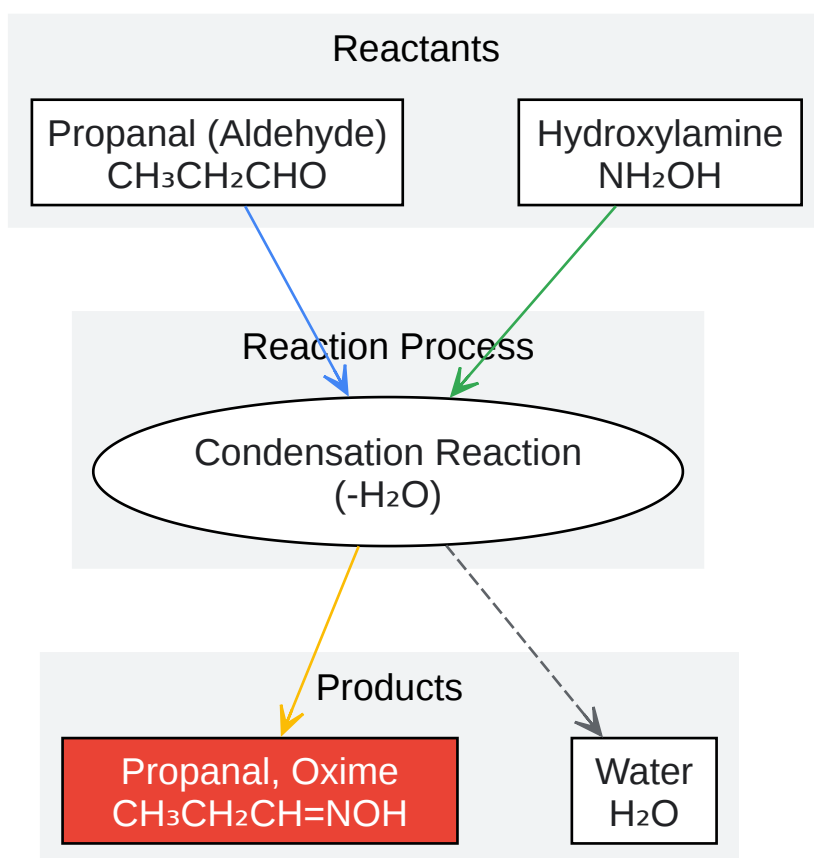
- A mild base (e.g., Sodium acetate)
- Ethanol
- Water

Procedure:

- Dissolve hydroxylamine hydrochloride in a mixture of ethanol and water.
- Add a mild base, such as sodium acetate, to neutralize the HCl and liberate free hydroxylamine.
- Add the aldehyde (propanal) to the solution.
- The reaction mixture is typically stirred at room temperature or gently heated to facilitate the condensation reaction.
- The formation of the oxime can be monitored by TLC.
- Upon completion, the product can be isolated by extraction or crystallization, often appearing as colorless crystals or a thick liquid.[\[2\]](#)

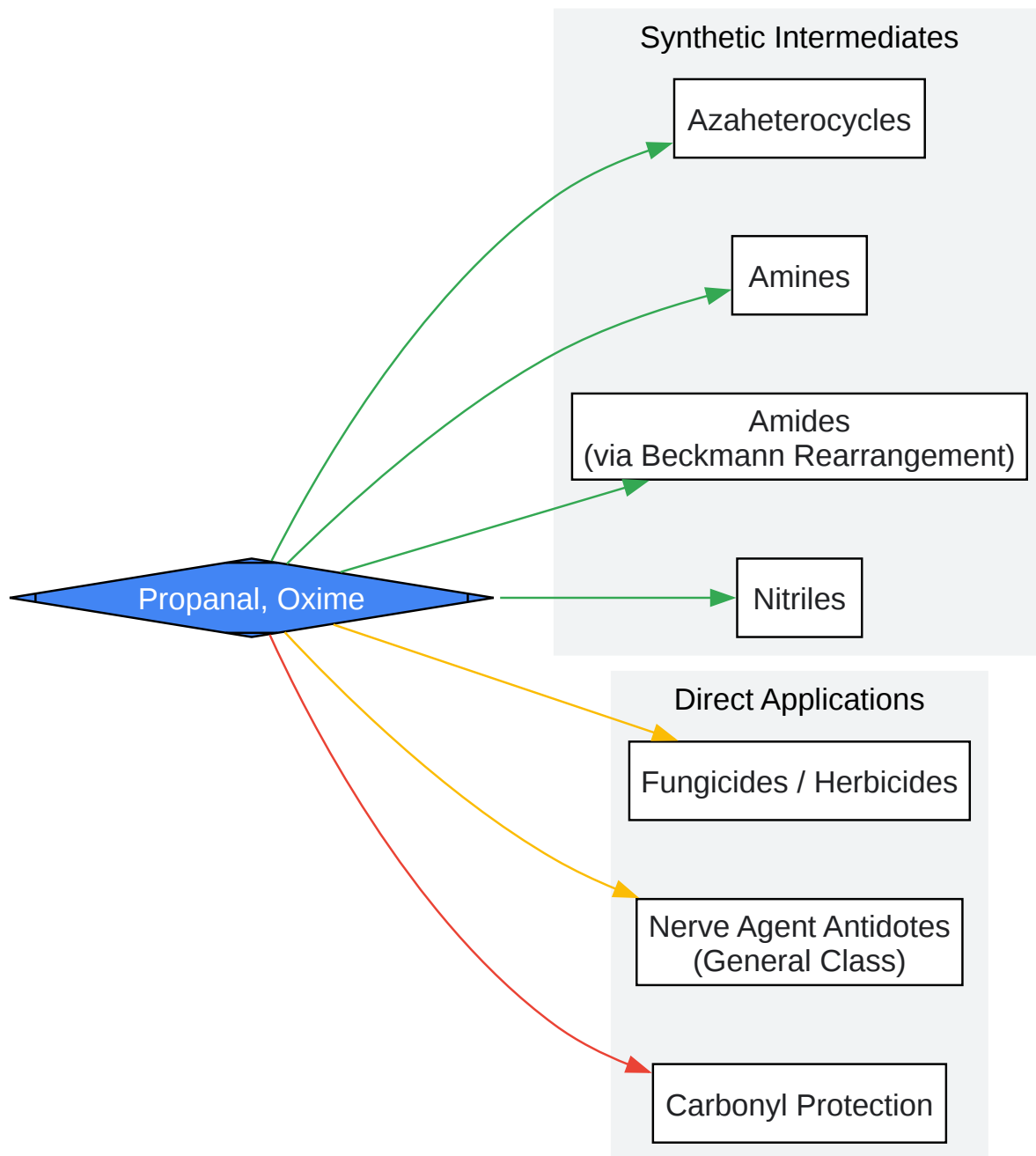
Logical and Experimental Workflows

Diagrams created using the DOT language provide clear visualizations of chemical processes and relationships.



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Caption: General synthesis pathway for **Propanal, Oxime**.



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Caption: Key applications and synthetic utility of oximes.

Relevance in Drug Development and Research

Oximes are a significant class of compounds in medicinal chemistry.[10] While **propanal, oxime** itself is a simple molecule, the oxime functional group is present in several FDA-approved drugs.[10][11]

- Antidotes for Nerve Agents: Oxime compounds can reactivate acetylcholinesterase (AChE) that has been inactivated by organophosphate nerve agents.[2][11] Pralidoxime is an FDA-approved oxime used for this purpose.[10]
- Antibiotics: Several cephalosporin antibiotics contain an oxime moiety, which enhances their efficacy and spectrum of activity against bacteria. Examples include cefuroxime and ceftizoxime.[10][11]
- Synthetic Building Blocks: The versatility of the oxime group makes it a valuable intermediate in the synthesis of more complex molecules, including nitrogen-containing functional groups prevalent in medicinal chemistry.[9][12] They can be converted into amides via the Beckmann rearrangement, nitriles, amines, and various azaheterocycles.[9]

The study of simple oximes like **propanal, oxime** provides foundational knowledge for the synthesis and understanding of these more complex and pharmacologically active molecules.

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